

An In-depth Technical Guide to 3-Benzylxy-1-propanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Benzylxy-1-propanol**

Cat. No.: **B156065**

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This technical guide provides a comprehensive overview of **3-Benzylxy-1-propanol** (CAS No. 4799-68-2), a versatile organic building block. The information is tailored for researchers, scientists, and professionals engaged in drug development and synthetic chemistry, offering detailed data on its properties, synthesis, and safety protocols.

Core Properties and Specifications

3-Benzylxy-1-propanol is a colorless liquid with the chemical formula C10H14O2.^[1] It is commonly utilized as an intermediate in various organic syntheses.

Physicochemical Data

A summary of the key physicochemical properties of **3-Benzylxy-1-propanol** is provided in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	4799-68-2	[1] [2] [3] [4]
Molecular Formula	C10H14O2	[1] [5]
Molecular Weight	166.22 g/mol	[1] [3]
Appearance	Colorless to almost colorless transparent liquid	[2] [5]
Boiling Point	111-114 °C at 2 mmHg	[3] [4]
Density	1.049 g/mL at 25 °C	[3] [4]
Flash Point	113 °C (235.4 °F) - closed cup	[3]
Purity	>97% (GC)	[2] [3]
InChI Key	FUCYABRIJPUVAT-UHFFFAOYSA-N	[3] [5]
SMILES	OCCCCCCOc1ccccc1	[3] [5]

Safety and Handling

3-Benzyl-1-propanol is classified with the signal word "Warning" and is associated with the following hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[\[3\]](#)[\[6\]](#) Appropriate personal protective equipment (PPE), including eye shields, gloves, and a suitable respirator, should be worn when handling this chemical.[\[3\]](#) It is considered a combustible liquid and should be stored accordingly.[\[3\]](#)[\[7\]](#)

Synthesis Protocols

Several synthetic routes for **3-Benzyl-1-propanol** have been documented. The following are detailed experimental protocols for its preparation.

Method 1: Synthesis from 1,3-Propanediol and Benzyl Chloride

This method utilizes potassium hydroxide as a base to facilitate the reaction between 1,3-propanediol and benzyl chloride.

Experimental Protocol:

- To a 500 mL round-bottom flask, add 1,3-propanediol (60 g, 0.79 mol).
- Add solid potassium hydroxide (17.7 g, 0.32 mol) to the flask to act as a dehydrating agent and base.
- While stirring at 90°C, add benzyl chloride (39.8 g, 0.32 mol) dropwise using a dropping funnel.
- Increase the temperature to 130°C and maintain the reaction for 2 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Perform an extraction using a water/diethyl ether separation.
- Remove the solvent from the organic phase via rotary evaporation under reduced pressure.
- Purify the crude product by reduced pressure distillation to obtain **3-Benzyl-1-propanol** as a colorless oily product.[1]

Method 2: Synthesis using Potassium-t-butoxide

This alternative method employs potassium-t-butoxide as the base and is conducted at a lower temperature.

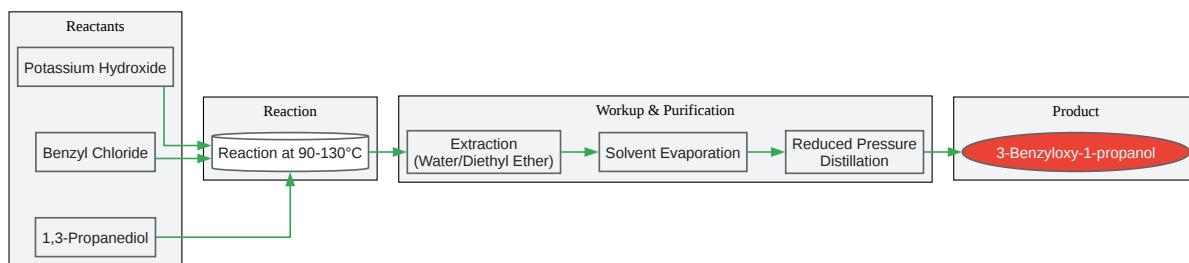
Experimental Protocol:

- In a 2 L flask, dissolve 1,3-propanediol (38 g, 0.5 mol) and benzyl bromide (85.5 g, 0.5 mol) in dry tetrahydrofuran (500 mL).
- Cool the solution to an internal temperature of 0°C using an ice/salt bath.
- Add potassium-t-butoxide (56 g, 0.5 mol) in portions, ensuring the internal temperature does not exceed 20°C.

- Stir the reaction mixture at room temperature overnight.
- Pour the mixture into 2N HCl (1 L) and water (1 L).
- Saturate the aqueous phase with NaCl and extract with ether (1.5 L).
- Wash the organic phase with water (3 x), dry over Na₂SO₄, and evaporate the solvent to yield a crude oil.
- Distill the oil under high vacuum (0.05 mmHg) to yield pure **3-Benzylxy-1-propanol**, collecting the fraction at 95°-105°C.[8]

Synthetic Workflow and Logical Relationships

The synthesis of **3-Benzylxy-1-propanol** from 1,3-propanediol and benzyl chloride can be visualized as a straightforward workflow. The following diagram illustrates the key steps and transformations.



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Synthesis of **3-Benzylxy-1-propanol** Workflow

Applications in Research and Development

3-Benzyl-1-propanol serves as a valuable building block in organic synthesis. Its bifunctional nature, possessing both a hydroxyl and a benzyl-protected ether, allows for selective chemical transformations. For instance, it can be used in the synthesis of 1-benzyl-3-iodopropane.^[4] The selective cleavage of the C3-O bond in the presence of a ruthenium catalyst highlights its utility in more complex synthetic pathways.^[4] While direct involvement in specific signaling pathways is not prominently documented, its role as a precursor in the synthesis of biologically active molecules underscores its importance in drug discovery and development. The benzyl protecting group can be readily removed to unveil a primary alcohol, enabling further functionalization in multi-step syntheses.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Benzyl-1-propanol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b156065#3-benzyl-1-propanol-cas-number-and-properties>

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